

In-depth Technical Guide: Material Safety Data for (4-Methoxyphenyl)acetonitrile

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Compound of Interest

Compound Name: *Bis(4-methoxyphenyl)acetonitrile*

Cat. No.: *B3055013*

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Disclaimer: Information for the specific compound "**Bis(4-methoxyphenyl)acetonitrile**" is not readily available. This guide provides comprehensive safety and technical data for the closely related compound, (4-Methoxyphenyl)acetonitrile. Researchers should treat this information as a baseline and exercise caution, recognizing that the toxicological and physical properties of "**Bis(4-methoxyphenyl)acetonitrile**" may differ.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing a thorough overview of the material safety data for (4-Methoxyphenyl)acetonitrile (CAS No. 104-47-2). The information is compiled from various safety data sheets and chemical databases.

Chemical Identification and Physical Properties

(4-Methoxyphenyl)acetonitrile, also known as 4-methoxybenzyl cyanide, is an organic compound utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals. [1] It is characterized by a methoxy group and a nitrile functional group attached to a phenyl ring.[1]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ NO	[2][3]
Molecular Weight	147.17 g/mol	[2][4][5]
Appearance	Clear, colorless to pale-yellow liquid	[1][2]
Boiling Point	286-287 °C at 760 mmHg	[4][6]
Melting Point	8 °C	[6]
Flash Point	117 °C	[6]
Autoignition Temperature	480 °C	[6]
Specific Gravity	1.080 to 1.090 at 25°C	[2]
Solubility	Moderately soluble in organic solvents; immiscible with water.	[1][7]
Vapor Pressure	0.00263 mmHg at 25°C	[8]

Hazard Identification and Toxicological Data

(4-Methoxyphenyl)acetonitrile is classified as hazardous. It is toxic if swallowed and harmful to aquatic life with long-lasting effects.[3][6]

Table 2: Hazard Classification and Toxicity

Hazard	Classification	Source(s)
GHS Pictogram	GHS06 (Skull and crossbones)	[3]
Signal Word	Danger	[3][6]
Hazard Statements	H301: Toxic if swallowed H412: Harmful to aquatic life with long lasting effects	[3]
Acute Oral Toxicity	Category 3	[9]
LC50 (Leuciscus idus)	100 mg/L, 96h	[6]

Primary Routes of Exposure: Ingestion, inhalation, skin contact, and eye contact.[2][10]

Symptoms of Exposure:

- Ingestion: Toxic if swallowed.[3][6]
- Inhalation: May cause respiratory irritation.[9][11]
- Skin Contact: May cause skin irritation.[9][11]
- Eye Contact: May cause serious eye irritation.[9][11]

Experimental Protocols and Safe Handling

Strict adherence to safety protocols is essential when handling (4-Methoxyphenyl)acetonitrile to minimize exposure and ensure a safe laboratory environment.

3.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10][12]
- Hand Protection: Wear protective gloves. Gloves must be inspected prior to use.[13]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[10]

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[6]

3.2 Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
[6][9]
- Ensure safety showers and eyewash stations are close to the workstation location.[9]

3.3 Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[2][13] Do not breathe mist, vapors, or spray.[6][9] Wash hands thoroughly after handling.[2][6]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][11] Store locked up.[6] Keep away from heat, direct sunlight, sources of ignition, and incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][6]

3.4 First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Do not induce vomiting. Rinse mouth with water.[2][6][13]
- If Inhaled: Remove the person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Consult a physician.[2][12]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. Consult a physician.[2]
- In Case of Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention.[6][11]

3.5 Accidental Release Measures

- Ensure adequate ventilation and use personal protective equipment.[6]

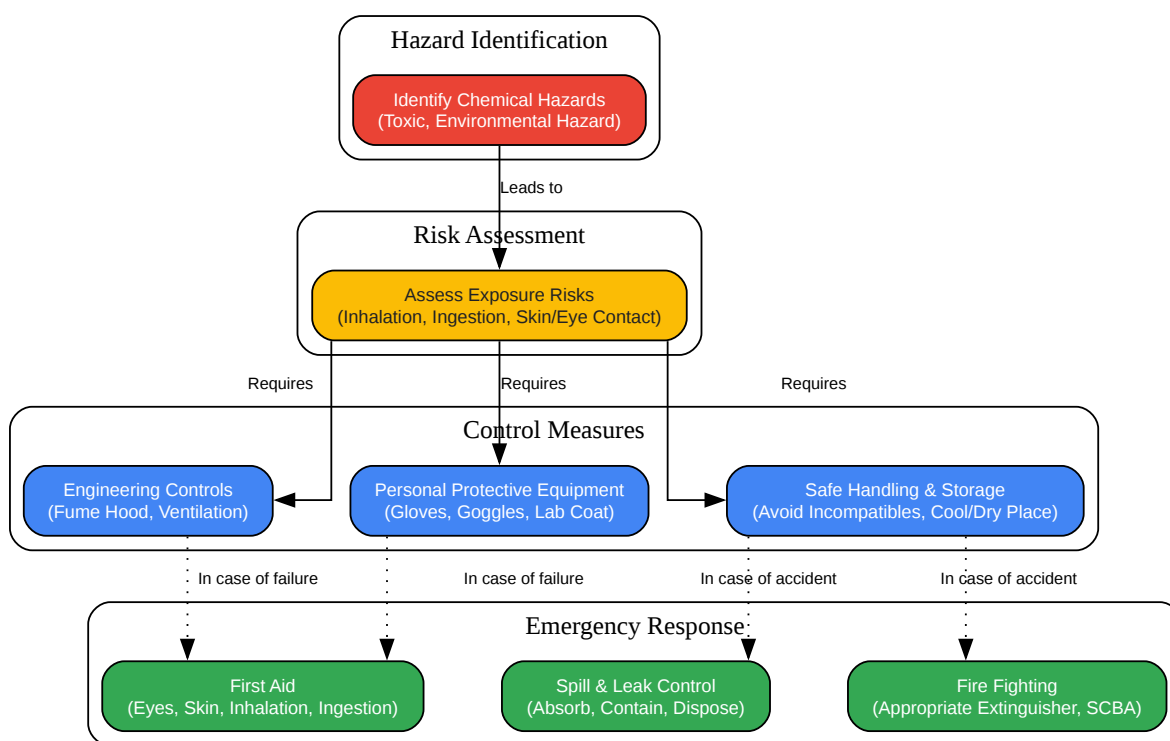
- Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and collect it into a suitable, closed container for disposal.[2][6]
- Do not allow the spilled material to enter sewers or surface and groundwater.[2]

3.6 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[6][13]
- Hazardous Combustion Products: Burning may produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[6]

Logical Workflow for Safety and Handling

The following diagram illustrates the logical workflow from hazard identification to emergency response for (4-Methoxyphenyl)acetonitrile.



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Hazard Management Workflow for (4-Methoxyphenyl)acetonitrile.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[2] Do not allow the product to enter drains. Waste disposal should be handled by an approved waste disposal plant.[6]

Transport Information

(4-Methoxyphenyl)acetonitrile is classified as a dangerous good for transport.[5]

Table 3: Transport Classification

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group	Source(s)
DOT/ADR	UN3276	NITRILES, LIQUID, TOXIC, N.O.S. (Benzeneacet onitrile, 4- methoxy-)	6.1	III	[3][6]

This guide provides a comprehensive overview of the material safety data for (4-Methoxyphenyl)acetonitrile. It is imperative for all personnel handling this chemical to be thoroughly familiar with this information and to adhere to all recommended safety protocols.

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